

# An In-depth Technical Guide to **trans-1,2-Bis(tributylstannyl)ethene**

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## Compound of Interest

Compound Name: *trans-1,2-Bis(tributylstannyl)ethene*

Cat. No.: B076539

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the available spectroscopic and physical data for **trans-1,2-Bis(tributylstannyl)ethene**. While a complete set of quantitative spectroscopic data is not readily available in the public domain, this document compiles the existing information from commercial suppliers and scientific literature.

## Core Properties

**trans-1,2-Bis(tributylstannyl)ethene** is a key reagent in organic synthesis, most notably in palladium-catalyzed cross-coupling reactions such as the Stille coupling.<sup>[1]</sup> Its chemical and physical properties are summarized below.

Table 1: Physical and Chemical Properties

Property	Value	Reference(s)
CAS Number	14275-61-7	[2]
Molecular Formula	C <sub>26</sub> H <sub>56</sub> Sn <sub>2</sub>	[2]
Molecular Weight	606.14 g/mol	[2]
Appearance	Colorless to pale yellow liquid	[3]
Density	1.132 g/mL at 25 °C	[2]
Refractive Index	n <sub>20</sub> /D 1.502	[2]

## Spectroscopic Data

Detailed, peer-reviewed spectroscopic data for **trans-1,2-Bis(tributylstannyl)ethene**, including peak assignments and coupling constants, is not extensively available. Commercial suppliers note that the spectroscopic data conforms to the structure.

Table 2: Summary of Available Spectroscopic Data

Spectroscopic Technique	Data Availability
<sup>1</sup> H NMR	Data not available in a structured format. Stated to conform to structure.
<sup>13</sup> C NMR	Specific peak data not publicly available.
<sup>119</sup> Sn NMR	Specific peak data not publicly available.
Infrared (IR) Spectroscopy	Stated to conform to structure; specific peak data not publicly available.
Mass Spectrometry (MS)	Specific fragmentation data not publicly available.

## Experimental Protocols

Detailed experimental protocols for the synthesis and spectroscopic analysis of **trans-1,2-bis(tributylstannyl)ethene** are found in primary scientific literature, which may require

subscription access.

## Synthesis

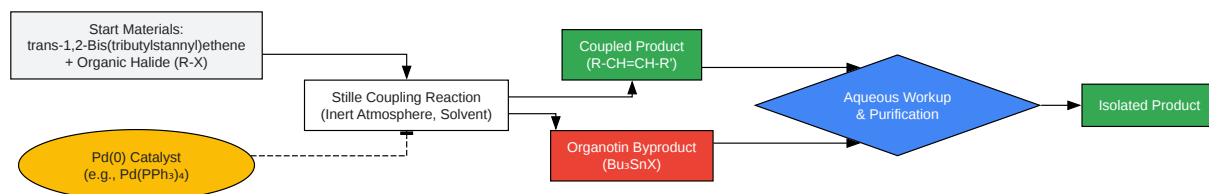
The synthesis of **trans-1,2-bis(tributylstannyl)ethene** has been reported in the Journal of Organic Chemistry. Due to access limitations, the full experimental details cannot be reproduced here. Researchers are directed to the following publications for detailed procedures:

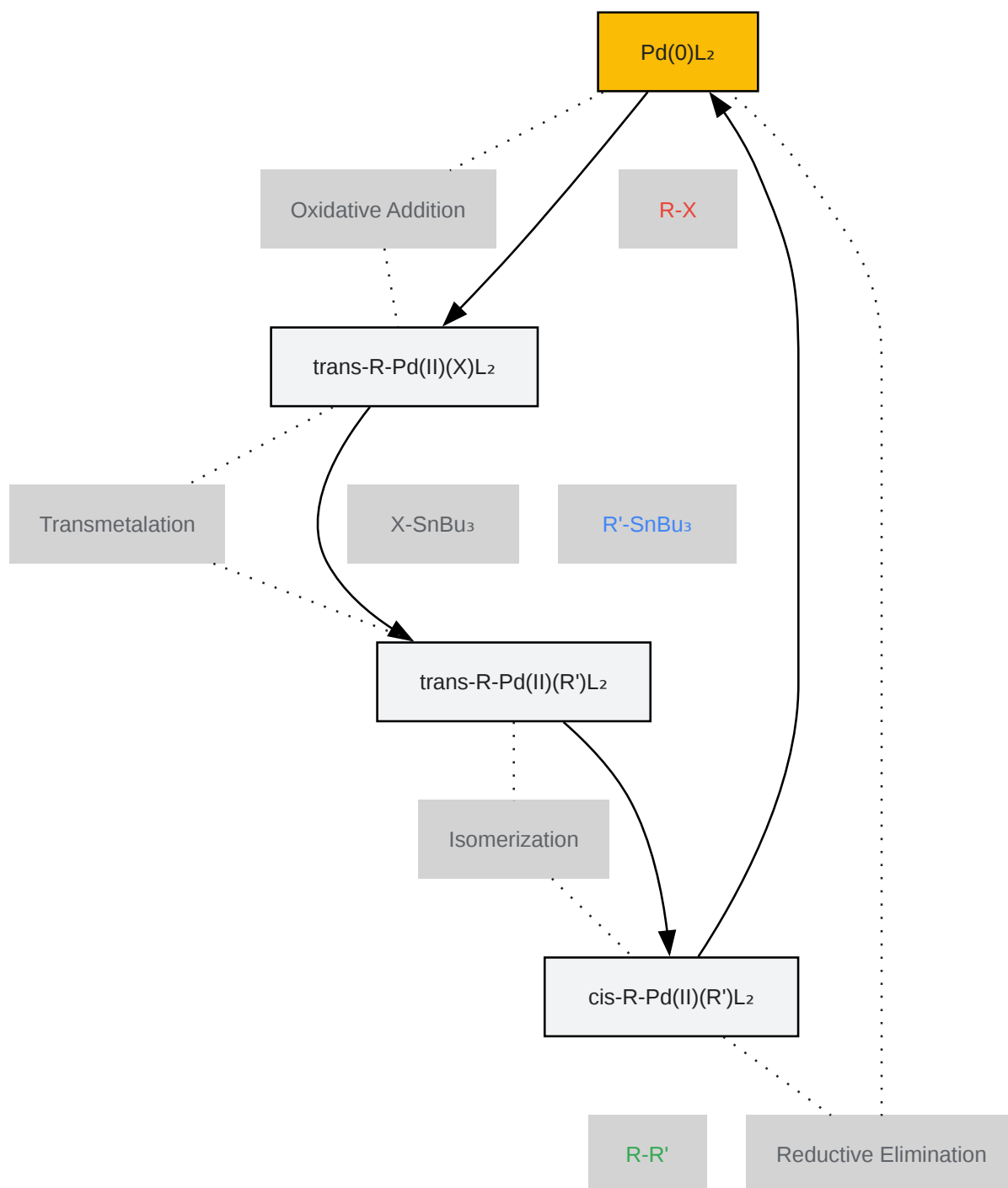
- Bottaro, J. C.; Hanson, R. N.; Seitz, D. E. J. Org. Chem. 1981, 46 (25), 5221–5222.
- Corey, E. J.; Wollenberg, R. H. J. Org. Chem. 1976, 41 (8), 1425–1426.

## General Protocol for Stille Coupling

**trans-1,2-Bis(tributylstannyl)ethene** is a common reagent in Stille coupling reactions to form a carbon-carbon bond between the ethene backbone and an organic halide. A general procedure involves the reaction of the organostannane with an organic electrophile in the presence of a palladium catalyst.<sup>[4]</sup>

Workflow for a General Stille Coupling Reaction





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## References

- 1. 反式-1,2-双(三丁基锡基)乙烯 97% | Sigma-Aldrich [sigmaaldrich.com]
- 2. trans-1,2-Bis(tributylstannyl)ethene 97 14275-61-7 [sigmaaldrich.com]
- 3. trans-1,2-ビス(トリブチルスタンニル)エチレン | trans-1,2-Bis(tributylstannyl)ethylene | 14275-61-7 | 東京化成工業株式会社 [tcichemicals.com]
- 4. Stille reaction - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to trans-1,2-Bis(tributylstannyl)ethene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b076539#spectroscopic-data-for-trans-1-2-bis-tributylstannyl-ethene]

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